

Ethyl 6-amino-1H-indole-7-carboxylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl 6-amino-1H-indole-7-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 6-amino-1H-indole-7-carboxylate is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry and drug discovery. Its indole scaffold is a privileged structure in numerous biologically active compounds. This technical guide provides a comprehensive overview of the storage, handling, and potential applications of **Ethyl 6-amino-1H-indole-7-carboxylate**, complete with safety information and a representative synthetic protocol.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 6-amino-1H-indole-7-carboxylate** is presented in the table below.

Property	Value	Source
CAS Number	174311-79-6	[1]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	204.23 g/mol	[1]
Appearance	Not explicitly stated, but related compounds are often solids.	
Solubility	Favorable solubility characteristics are mentioned, though specific solvents and concentrations are not detailed.[1]	
Stability	Stable under recommended storage conditions.[1]	

Storage and Handling

Proper storage and handling are crucial for maintaining the integrity and safety of **Ethyl 6-amino-1H-indole-7-carboxylate**.

Storage Conditions:

The compound should be stored at 0-8°C.[1]

Handling Precautions:

Based on available safety data for similar compounds, the following handling precautions are recommended. A full Safety Data Sheet (SDS) should be consulted before use.

Hazard Statement	Precautionary Statement
Harmful if swallowed.	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Causes serious eye damage.	Wear eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.
May cause respiratory irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.
Causes skin irritation.	Wash hands thoroughly after handling. Wear protective gloves.

Applications in Research and Drug Development

Ethyl 6-amino-1H-indole-7-carboxylate is a valuable intermediate in the synthesis of a wide range of molecules with potential therapeutic applications.[\[1\]](#)

- **Pharmaceutical Development:** It serves as a key building block for the synthesis of pharmaceutical agents, with potential applications in treating neurological disorders, cancer, and inflammation.[\[1\]](#)
- **Biochemical Research:** The compound is utilized in studies related to enzyme inhibition and protein interactions, aiding in the elucidation of metabolic pathways.[\[1\]](#)
- **Organic Synthesis:** Its reactive amine and ester functionalities, coupled with the indole core, make it a versatile reagent for the construction of complex organic molecules.[\[1\]](#)
- **Fluorescent Probes and Diagnostics:** The indole structure is a known fluorophore, and this compound can be used in the synthesis of fluorescent probes and diagnostic agents for biological imaging.[\[1\]](#)

Experimental Protocols

While specific, detailed experimental protocols for the direct use of **Ethyl 6-amino-1H-indole-7-carboxylate** are not readily available in the public domain, a representative synthetic protocol for a structurally similar compound, ethyl 5-amino-1H-indole-1-carboxylate, is provided below to illustrate the potential synthetic manipulations involving such molecules.

Representative Synthesis of an N-Acyl Aminoindole Carboxylate

Disclaimer: This is a generalized protocol based on the synthesis of a related compound and should be adapted and optimized for **Ethyl 6-amino-1H-indole-7-carboxylate** by a qualified chemist.

Objective: To acylate the amino group of an aminoindole ester.

Materials:

- **Ethyl 6-amino-1H-indole-7-carboxylate**
- Anhydrous Tetrahydrofuran (THF)
- Triethylamine (Et₃N)
- Ethyl Chloroformate
- 1N Hydrochloric Acid (HCl)
- Ethyl Acetate
- Saturated aqueous Sodium Chloride (brine)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Silica gel for flash chromatography
- Dichloromethane (DCM)

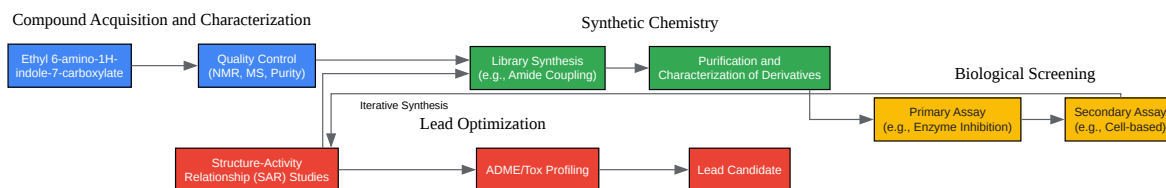
- Methanol (MeOH)

Procedure:

- Dissolve **Ethyl 6-amino-1H-indole-7-carboxylate** in anhydrous THF.
- Add triethylamine to the solution.
- Cool the reaction mixture to 0°C in an ice bath.
- Add ethyl chloroformate dropwise to the cooled solution.
- Allow the reaction to proceed for several hours, monitoring by Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with 1N HCl.
- Extract the product with ethyl acetate.
- Wash the organic layer sequentially with 1N HCl, water, and saturated aqueous sodium chloride.
- Dry the organic phase over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude product by flash chromatography on silica gel, using a gradient of methanol in dichloromethane as the eluent.

Logical Workflow

The following diagram illustrates a general workflow for the utilization of a building block like **Ethyl 6-amino-1H-indole-7-carboxylate** in a drug discovery program.



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Caption: General workflow for utilizing a chemical building block in drug discovery.

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References

- 1. chemimpex.com [chemimpex.com]
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Phone: (601) 213-4426

Email: info@benchchem.com